

The Discovery and History of 4-Iodobenzohydrazide: A Technical Guide

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Compound of Interest

Compound Name: **4-Iodobenzohydrazide**

Cat. No.: **B1296084**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Iodobenzohydrazide (C₇H₇IN₂O) is a halogenated aromatic hydrazide that has emerged as a valuable building block in medicinal chemistry and materials science. While the precise date and initial discoverer of this specific molecule are not prominently documented in readily accessible historical literature, its chemical lineage places its conceptualization within the broader exploration of hydrazide chemistry that began in the late 19th century. This guide provides a comprehensive overview of the historical context of its discovery, established synthesis protocols, physicochemical properties, and its contemporary applications as a precursor for compounds with significant biological activities.

Historical Context and Discovery

The story of **4-iodobenzohydrazide** is intrinsically linked to the development of hydrazide chemistry. The journey began with the foundational work of German chemist Theodor Curtius, who first synthesized simple organic hydrazides in 1895. The quintessential method for creating these compounds, the reaction of a carboxylic acid ester with hydrazine hydrate, became a cornerstone of organic synthesis.

While the first specific synthesis of **4-iodobenzohydrazide** is not clearly cited in major chemical databases, its preparation follows this classic and well-established synthetic route. The necessary precursors, 4-iodobenzoic acid and its esters, were accessible to chemists in

the early to mid-20th century, making the synthesis of **4-iodobenzohydrazide** a logical extension of the exploration into functionalized benzohydrazide derivatives. The assignment of its CAS number, 39115-95-2, suggests its formal identification and entry into chemical literature likely occurred in the early 1970s.

Early interest in benzohydrazides was significantly spurred by the discovery of the antitubercular activity of isoniazid (isonicotinic acid hydrazide) in the early 1950s. This led to a broader investigation of various substituted benzohydrazides for potential therapeutic applications, a field of research where **4-iodobenzohydrazide** and its derivatives are now actively explored.

Physicochemical and Structural Data

4-Iodobenzohydrazide is a stable, crystalline solid at room temperature. Its key properties are summarized in the table below.

Property	Value
Chemical Formula	C ₇ H ₇ IN ₂ O
Molecular Weight	262.05 g/mol
CAS Number	39115-95-2
Appearance	White to off-white crystalline powder
Melting Point	185-195 °C (may vary with purity)
Solubility	Poorly soluble in water; soluble in polar organic solvents like DMSO and DMF
SMILES	NNC(=O)c1ccc(I)cc1
InChIKey	ZVFGHUUJYTXEOSI-UHFFFAOYSA-N

Experimental Protocols

The synthesis of **4-iodobenzohydrazide** is a standard procedure in organic chemistry, primarily achieved through the hydrazinolysis of an appropriate 4-iodobenzoic acid ester.

Synthesis of Ethyl 4-Iodobenzoate (Precursor)

The precursor for the synthesis of **4-iodobenzohydrazide** is typically an ester of 4-iodobenzoic acid, such as ethyl 4-iodobenzoate.

Methodology:

- Esterification: 4-Iodobenzoic acid is dissolved in an excess of absolute ethanol.
- Catalysis: A catalytic amount of a strong acid, such as concentrated sulfuric acid, is added to the solution.
- Reflux: The reaction mixture is heated under reflux for several hours to drive the esterification to completion.
- Work-up: After cooling, the excess ethanol is removed under reduced pressure. The residue is neutralized with a weak base, such as a sodium bicarbonate solution, and the crude ethyl 4-iodobenzoate is extracted with a suitable organic solvent (e.g., diethyl ether).
- Purification: The organic layer is washed with brine, dried over an anhydrous drying agent (e.g., MgSO_4), and the solvent is evaporated to yield the crude product. Further purification can be achieved by vacuum distillation or recrystallization.

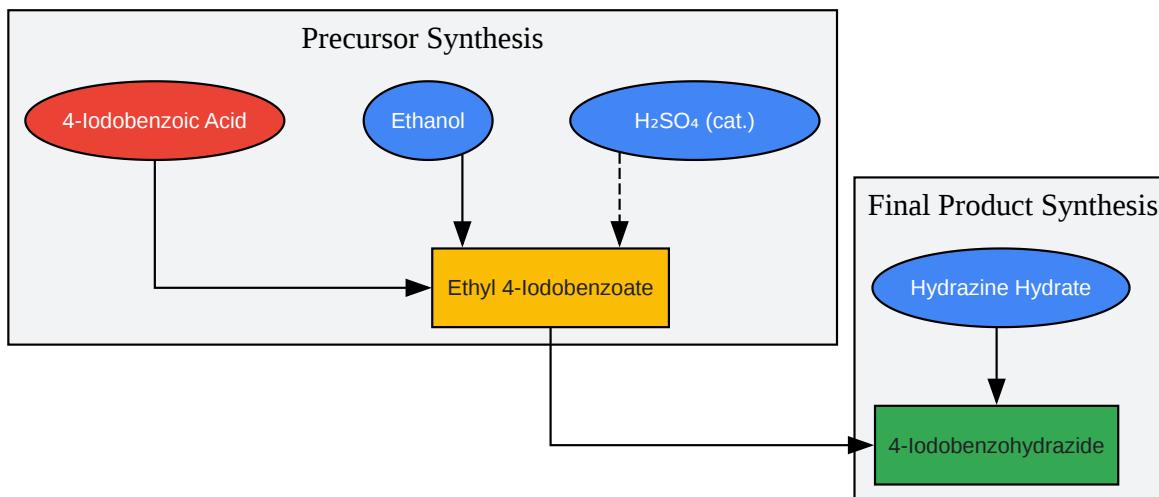
Synthesis of 4-Iodobenzohydrazide

Methodology:

- Reaction Setup: Ethyl 4-iodobenzoate is dissolved in a suitable solvent, typically ethanol, in a round-bottom flask.
- Hydrazinolysis: An excess of hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$) is added to the solution.
- Reflux: The mixture is heated under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Precipitation and Isolation: Upon completion of the reaction, the mixture is cooled to room temperature, which typically induces the precipitation of the **4-iodobenzohydrazide** product.

- Purification: The resulting solid is collected by filtration, washed with cold water or ethanol to remove excess hydrazine hydrate and other impurities, and then dried. The product can be further purified by recrystallization from a suitable solvent like ethanol.

The overall synthetic workflow is depicted in the following diagram:



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Caption: Synthetic pathway for **4-iodobenzohydrazide**.

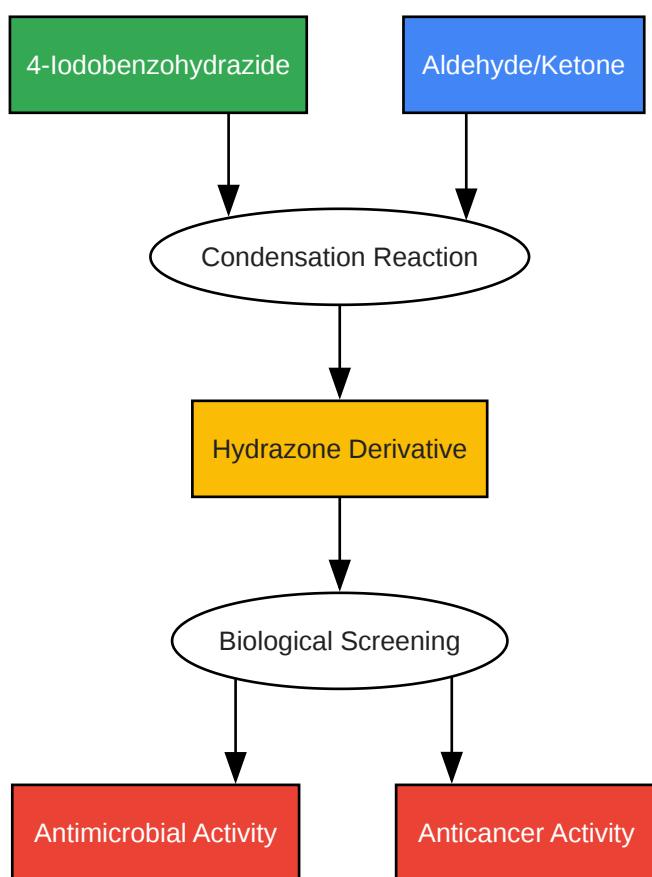
Applications in Drug Discovery and Materials Science

4-Iodobenzohydrazide serves as a critical intermediate in the synthesis of more complex molecules, particularly in the field of drug discovery. The hydrazide moiety is a versatile functional group that can be readily converted into various derivatives, such as hydrazones, oxadiazoles, pyrazoles, and triazoles, many of which exhibit a wide range of biological activities.

Recent studies have utilized **4-iodobenzohydrazide** as a starting material for the synthesis of novel compounds with potential therapeutic applications:

- Antimicrobial Agents: Derivatives of **4-iodobenzohydrazide** have been investigated for their activity against various bacterial and fungal strains. The presence of the iodine atom can enhance the lipophilicity of the molecule, potentially improving its ability to penetrate microbial cell membranes.
- Anticancer Agents: The benzohydrazide scaffold is present in a number of compounds with demonstrated anticancer activity. Researchers are actively exploring **4-iodobenzohydrazide** derivatives for their potential to inhibit cancer cell proliferation.

The general workflow for the utilization of **4-iodobenzohydrazide** in the synthesis of bioactive hydrazones is illustrated below:



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Caption: Workflow for developing bioactive hydrazones.

Conclusion

4-Iodobenzohydrazide, a product of well-established hydrazide chemistry, has transitioned from a simple organic molecule to a key building block in modern chemical synthesis. While its specific "discovery" moment may be lost to the annals of chemical history, its importance is evident in its contemporary applications. For researchers in drug development and materials science, **4-iodobenzohydrazide** offers a versatile and functionalized scaffold for the creation of novel molecules with potentially significant biological and physical properties. Future research will undoubtedly continue to unlock new applications for this valuable iodo-aromatic compound.

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